

Investigating "Cloran": A Look into a Complex Organochlorine Pesticide

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Compound of Interest

Compound Name: *Cloran*

Cat. No.: *B168027*

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For Researchers, Scientists, and Drug Development Professionals

The term "**Cloran**" presents a multifaceted identity within the scientific landscape. While it is associated with brand names for pharmaceutical products containing Cefaclor or Diclofenac Sodium in different regions, a deeper investigation reveals its primary scientific designation as a specific, complex organochlorine pesticide. This technical overview focuses on the structural and known properties of this chemical entity, formally identified by the IUPAC name 5,6,7,8,10,10-Hexachloro-3a,4,4a,5,8,8a,9,9a-octahydro-5,8-methanonaphtho(2,3-c)furan-1,3-dione.

While extensive, detailed experimental data for this specific compound is limited in publicly accessible literature, this guide synthesizes the available information regarding its chemical identity, structural characteristics, and its relationship to the broader class of cyclodiene insecticides.

Core Structural and Physical Properties

"**Cloran**" is a chlorinated polycyclic hydrocarbon, a structural characteristic shared by many persistent organic pollutants. The molecule's intricate three-dimensional structure is a result of the fusion of multiple ring systems, including a hexachloronorbornene moiety. This complex architecture is fundamental to its biological activity and environmental persistence.

Property	Value
IUPAC Name	5,6,7,8,10,10-Hexachloro-3a,4,4a,5,8,8a,9,9a-octahydro-5,8-methanonaphtho(2,3-c)furan-1,3-dione
CAS Number	1782-06-5
Molecular Formula	C ₁₃ H ₈ Cl ₆ O ₃
Molecular Weight	424.92 g/mol

A comprehensive summary of the key identification and physical properties of "**Cloran**".

Synthesis and Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of "**Cloran**" are not readily available in peer-reviewed literature. However, the general synthesis of related cyclodiene pesticides involves a Diels-Alder reaction. For "**Cloran**", this would likely involve the reaction of hexachlorocyclopentadiene with a suitable dienophile, followed by further modifications to yield the final furan-dione structure.

A generalized experimental workflow for the synthesis of a cyclodiene pesticide is outlined below. It is important to note that this is a representative process and specific reaction conditions for "**Cloran**" may vary.

A generalized workflow for the synthesis of a cyclodiene pesticide like "**Cloran**".

Spectroscopic and Crystallographic Data

Specific spectroscopic (NMR, IR, Mass Spectrometry) and X-ray crystallographic data for "**Cloran**" are not widely published. The structural elucidation of such a complex molecule would typically rely on a combination of these techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR would be crucial for determining the proton and carbon framework of the molecule, confirming the connectivity of the atoms and the stereochemistry of the various ring junctions.

- **Infrared (IR) Spectroscopy:** IR spectroscopy would identify the presence of key functional groups, such as the carbonyl groups (C=O) of the dione and the carbon-chlorine (C-Cl) bonds.
- **Mass Spectrometry (MS):** Mass spectrometry would confirm the molecular weight of the compound and provide information about its fragmentation pattern, aiding in structural confirmation.
- **X-ray Crystallography:** Single-crystal X-ray diffraction would provide the most definitive three-dimensional structure of the molecule, detailing bond lengths, bond angles, and the overall conformation.

Mode of Action and Biological Pathways

As a member of the cyclodiene insecticide family, the primary mode of action of "**Cloran**" is expected to be the antagonism of the gamma-aminobutyric acid (GABA)-gated chloride channel in the nervous system of insects.

The proposed mechanism of action for "**Cloran**" as a GABA receptor antagonist.

By binding to the receptor, "**Cloran**" blocks the influx of chloride ions into the neuron. This disruption of the normal inhibitory signaling leads to a state of hyperexcitation, resulting in tremors, convulsions, and ultimately the death of the insect.

The Broader Context: Chlordane

It is important to distinguish "**Cloran**" from the more widely known and studied cyclodiene insecticide, Chlordane. While structurally related, they are distinct chemical compounds. Chlordane is a mixture of several related chlorinated hydrocarbons and was extensively used as a pesticide before its ban in many countries due to its environmental persistence and adverse health effects. The extensive body of research on Chlordane can provide valuable context for understanding the general properties and toxicological profile of "**Cloran**" and other cyclodiene pesticides.

Conclusion

"Cloran," identified as 5,6,7,8,10,10-Hexachloro-3a,4,4a,5,8,8a,9,9a-octahydro-5,8-methanonaphtho(2,3-c)furan-1,3-dione, represents a specific chemical entity within the class of organochlorine pesticides. While its basic structural and chemical identity is established, a comprehensive understanding of its properties is hampered by the limited availability of detailed experimental and toxicological data in the public domain. Further research would be necessary to fully characterize its synthesis, spectroscopic properties, and specific biological interactions. For professionals in research and drug development, the study of such compounds, even those with limited data, can offer insights into the structure-activity relationships of persistent organic pollutants and the design of potentially safer alternatives.

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